

Essential Safety and Disposal Procedures for VY-3-135

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Compound of Interest

Compound Name: VY-3-135

Cat. No.: B7715557

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For researchers, scientists, and drug development professionals, the proper handling and disposal of chemical compounds are paramount to ensuring laboratory safety and environmental protection. This document provides a comprehensive guide to the proper disposal procedures for **VY-3-135**, an ACSS2 inhibitor, based on available safety data.

VY-3-135 is a potent and specific inhibitor of acetyl-CoA synthetase 2 (ACSS2) with an IC₅₀ of 44 nM.^{[1][2][3][4][5]} It is a solid, white to light yellow powder.^{[4][6]} While a valuable tool in cancer research, particularly in relation to breast cancer, it is crucial to handle and dispose of this compound with care due to its potential hazards.^[2]

Chemical and Physical Properties

A summary of the key chemical and physical properties of **VY-3-135** is provided in the table below. Understanding these properties is essential for safe handling and storage.

Property	Value
Molecular Formula	C26H27N3O3
Molecular Weight	429.52 g/mol [1] [6]
CAS Number	1824637-41-3 [2] [3] [6]
Appearance	Solid powder [6]
Solubility	Soluble in DMSO (10 mM) [1] [2]
Storage (Solid)	-20°C for the long term (months to years) or 0-4°C for the short term (days to weeks). [6]
Storage (In Solvent)	-80°C for up to 6 months. [2]

Hazard Identification and Safety Precautions

According to the Safety Data Sheet (SDS), **VY-3-135** presents the following hazards:

- Harmful if swallowed.[\[7\]](#)
- Very toxic to aquatic life with long-lasting effects.[\[7\]](#)

To mitigate these risks, the following precautionary measures should be strictly followed:

- Wash skin thoroughly after handling.[\[7\]](#)
- Do not eat, drink, or smoke when using this product.[\[7\]](#)
- Avoid release to the environment.[\[7\]](#)
- If swallowed, call a POISON CENTER or doctor/physician if you feel unwell and rinse your mouth.[\[7\]](#)
- Collect any spillage.[\[7\]](#)

Proper Disposal Procedures

The primary guideline for the disposal of **VY-3-135** is to dispose of the contents and container to an approved waste disposal plant.^[7] While specific experimental protocols for the inactivation of **VY-3-135** are not readily available, the following step-by-step procedure, based on general laboratory safety principles and the provided SDS, should be followed.

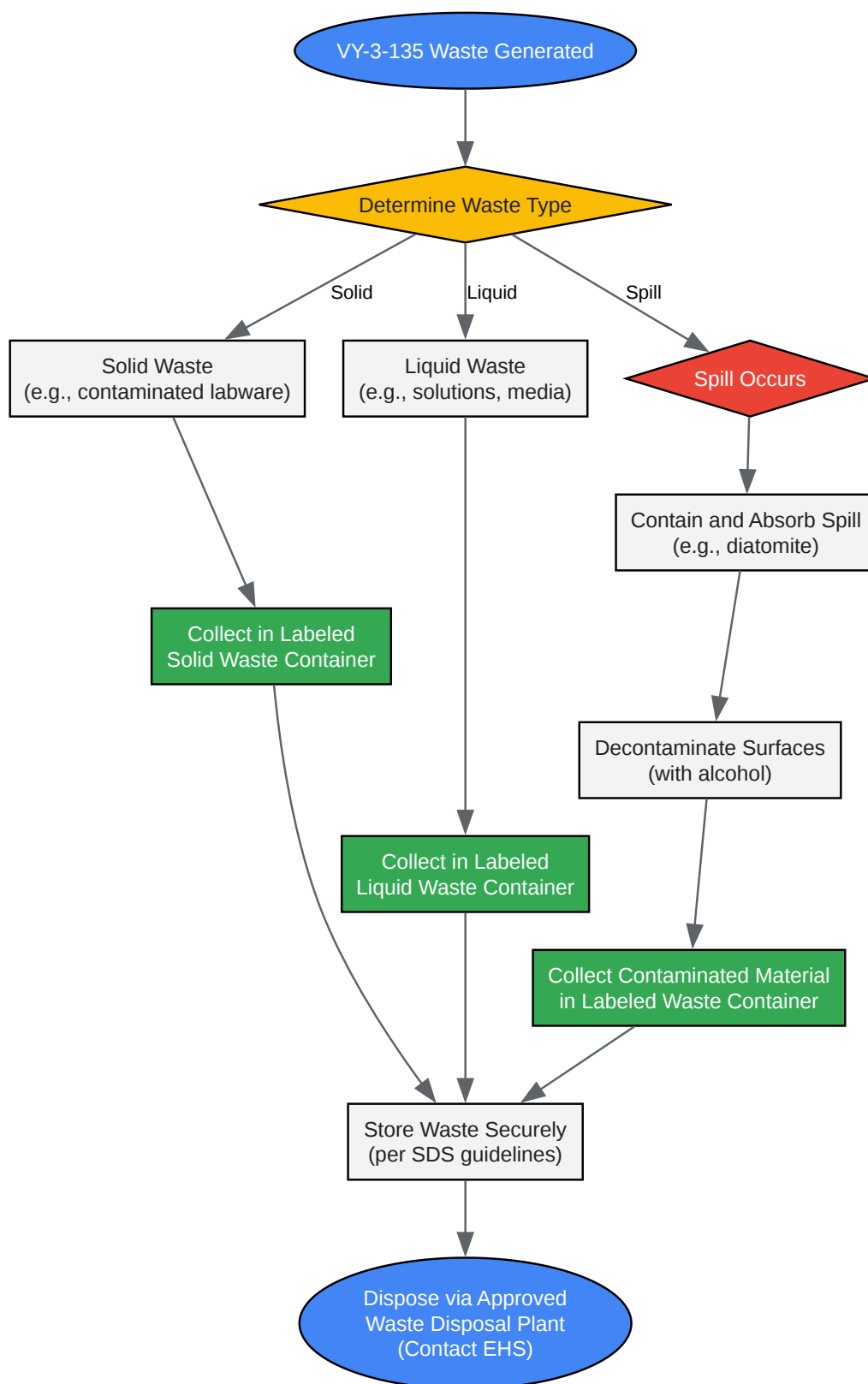
Experimental Protocol for Disposal of **VY-3-135** Waste

- Segregation of Waste:
 - All solid waste contaminated with **VY-3-135** (e.g., weighing paper, gloves, pipette tips) should be collected in a dedicated, clearly labeled, and sealed hazardous waste container.
 - Liquid waste containing **VY-3-135** (e.g., unused solutions, cell culture media) should be collected in a separate, clearly labeled, and sealed hazardous waste container for liquids. Do not mix with other chemical waste streams unless compatibility has been confirmed.
- Containment and Cleanup of Spills:
 - In case of a spill, absorb solutions with a finely-powdered liquid-binding material such as diatomite or universal binders.^[7]
 - Decontaminate surfaces and equipment by scrubbing with alcohol.^[7]
 - Collect all contaminated materials in a sealed container for hazardous waste disposal.^[7]
- Labeling and Storage of Waste:
 - Clearly label all waste containers with "Hazardous Waste," the name of the chemical ("**VY-3-135**"), and the associated hazards (e.g., "Toxic," "Harmful if Swallowed," "Hazardous to the Aquatic Environment").
 - Store waste containers in a designated, secure area away from incompatible materials, direct sunlight, and sources of ignition, following the storage temperature guidelines for the compound.^[7]
- Final Disposal:

- Arrange for the collection and disposal of the hazardous waste through your institution's Environmental Health and Safety (EHS) office or a licensed chemical waste disposal contractor.
- Ensure that the disposal is conducted in accordance with all applicable local, state, and federal regulations.[\[8\]](#)

Logical Workflow for VY-3-135 Disposal

The following diagram illustrates the decision-making process and procedural flow for the proper disposal of **VY-3-135**.



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Caption: Logical workflow for the proper disposal of **VY-3-135**.

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